

Dodecane-d26: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Dodecane-d26

Cat. No.: B105161

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An in-depth examination of the physical characteristics, specifications, and applications of **Dodecane-d26**, a deuterated hydrocarbon essential for advanced analytical methodologies.

Dodecane-d26, the fully deuterated isotopologue of n-dodecane, serves as a critical tool in a variety of scientific disciplines, particularly in analytical chemistry and drug development. Its unique physical and chemical properties, stemming from the substitution of hydrogen with deuterium, make it an invaluable internal standard for quantitative analysis and a useful tracer in metabolic studies. This technical guide provides a comprehensive overview of **Dodecane-d26**, including its physical specifications, safety protocols, and detailed experimental applications.

Core Physical and Chemical Specifications

The physical and chemical properties of **Dodecane-d26** are fundamental to its application in scientific research. The following table summarizes its key quantitative data, providing a clear reference for experimental design and execution.

Property	Value
Chemical Formula	C ₁₂ D ₂₆ [1]
Molecular Weight	196.49 g/mol [2]
CAS Number	16416-30-1[1][2][3]
Appearance	Colorless oil/liquid
Density	0.864 g/mL at 25 °C
Boiling Point	215-217 °C
Melting Point	-9.6 °C
Flash Point	71 °C (160 °F) - closed cup
Refractive Index	n _{20/D} 1.422
Isotopic Purity	≥98 atom % D
Solubility	Slightly soluble in chloroform and hexanes

Applications in Research and Drug Development

The primary utility of **Dodecane-d26** lies in its application as an internal standard for quantitative analysis using mass spectrometry techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Its chemical inertness and the significant mass difference from its non-deuterated counterpart allow for precise quantification of analytes in complex matrices.

In the realm of drug development, deuterated compounds like **Dodecane-d26** are instrumental. The "kinetic isotope effect" is a key principle, where the stronger carbon-deuterium bond compared to the carbon-hydrogen bond can slow down metabolic processes. This allows researchers to study drug metabolism pathways and can even be leveraged to improve the pharmacokinetic profiles of new drug candidates by reducing metabolic breakdown.

Experimental Protocol: Quantification of Hydrocarbons in Environmental Samples using GC-

MS with Dodecane-d26 as an Internal Standard

This section details a representative experimental protocol for the quantification of n-alkanes in a sample matrix, employing **Dodecane-d26** as an internal standard. This method is adapted from established procedures for environmental analysis.

Objective: To accurately quantify the concentration of C10-C35 n-alkanes in a given sample (e.g., fish tissue) using GC-MS.

Materials:

- Sample (e.g., homogenized fish tissue)
- **Dodecane-d26** internal standard solution of known concentration
- Hexane (analytical grade)
- Potassium hydroxide (KOH)
- Methanol
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column

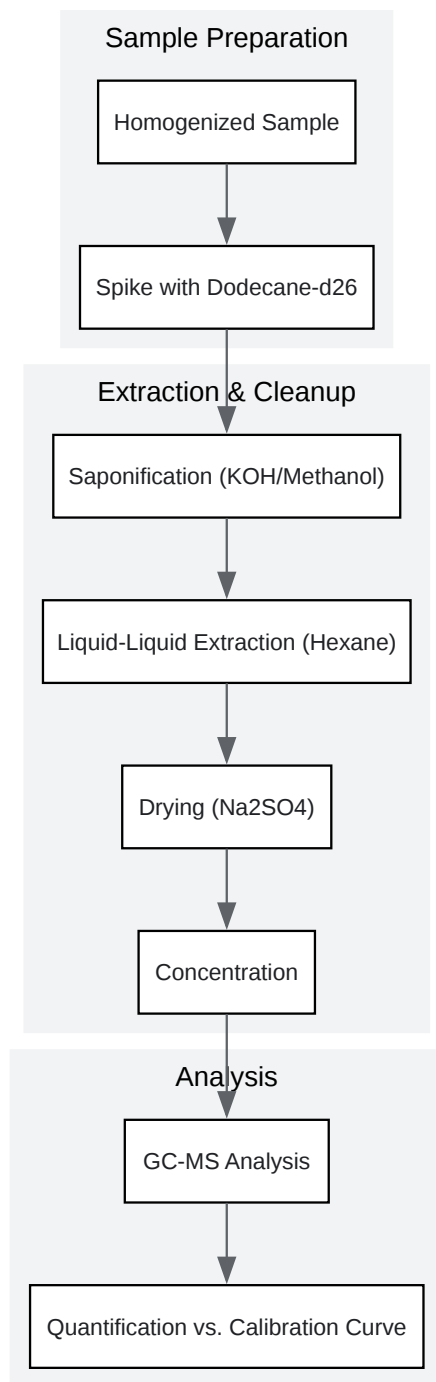
Methodology:

- Sample Preparation and Spiking:
 - Accurately weigh a known amount of the homogenized sample into a round-bottom flask.
 - Spike the sample with a precise volume of the **Dodecane-d26** internal standard solution.
- Saponification and Extraction:
 - Add a methanolic KOH solution to the sample.
 - Reflux the mixture for a set period (e.g., 2 hours) to digest lipids and other interfering substances.

- After cooling, perform a liquid-liquid extraction using hexane to isolate the non-saponifiable fraction containing the hydrocarbons.
- Cleanup and Fractionation:
 - Wash the hexane extract with deionized water to remove residual methanol and KOH.
 - Dry the extract by passing it through anhydrous sodium sulfate.
 - Concentrate the extract to a smaller, known volume using a gentle stream of nitrogen.
- GC-MS Analysis:
 - Inject a small volume of the final extract into the GC-MS system.
 - The gas chromatograph separates the different n-alkanes based on their boiling points.
 - The mass spectrometer detects and quantifies the separated compounds. **Dodecane-d26** will have a distinct mass spectrum from the non-deuterated alkanes, allowing for its specific detection.
- Quantification:
 - A calibration curve is generated by analyzing a series of standards containing known concentrations of the target n-alkanes and a constant concentration of the **Dodecane-d26** internal standard.
 - The ratio of the peak area of each analyte to the peak area of the internal standard is plotted against the analyte concentration.
 - The concentration of the n-alkanes in the sample is then determined from this calibration curve.

Below is a diagram illustrating the workflow for this experimental protocol.

Workflow for Quantification of n-Alkanes using Dodecane-d26

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Caption: Experimental workflow for n-alkane quantification.

Safety, Handling, and Storage

While **Dodecane-d26** is not classified as a hazardous substance, standard laboratory safety practices should be followed.

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Handle in a well-ventilated area or a fume hood to avoid inhalation of vapors.
- **Storage:** Store in a cool, dry place in a tightly sealed container. It is a combustible liquid, so it should be kept away from heat, sparks, and open flames. Recommended storage temperatures are typically room temperature or 4°C for short-term storage, and -20°C for long-term storage to ensure stability.
- **Disposal:** Dispose of as an unused product in accordance with local regulations for chemical waste.

Conclusion

Dodecane-d26 is a highly valuable compound for researchers, scientists, and drug development professionals. Its well-defined physical characteristics and isotopic purity make it an excellent internal standard for achieving accurate and reproducible quantitative results in analytical chemistry. Furthermore, the principles of isotopic labeling embodied by **Dodecane-d26** are fundamental to modern drug metabolism and pharmacokinetic studies, contributing to the development of safer and more effective pharmaceuticals. This guide provides the essential technical information to effectively and safely incorporate **Dodecane-d26** into experimental workflows.

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